

# Application Notes and Protocols for BG14 in Cancer Cell Lines

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## Compound of Interest

Compound Name: BG14

Cat. No.: B606053

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## Introduction

**BG14** is a potent and selective small molecule inhibitor of the PI3K/AKT signaling pathway, a critical cascade that is frequently hyperactivated in a wide range of human cancers. This pathway plays a central role in regulating cell proliferation, growth, survival, and apoptosis. Dysregulation of the PI3K/AKT pathway is implicated in tumorigenesis and resistance to cancer therapies. **BG14** exerts its anti-cancer effects by inducing apoptosis and inhibiting cell proliferation in cancer cell lines with a dependency on this signaling pathway.

These application notes provide detailed protocols for evaluating the efficacy of **BG14** in specific cancer cell lines, including methods for assessing cell viability, and apoptosis, and for confirming the mechanism of action through western blotting.

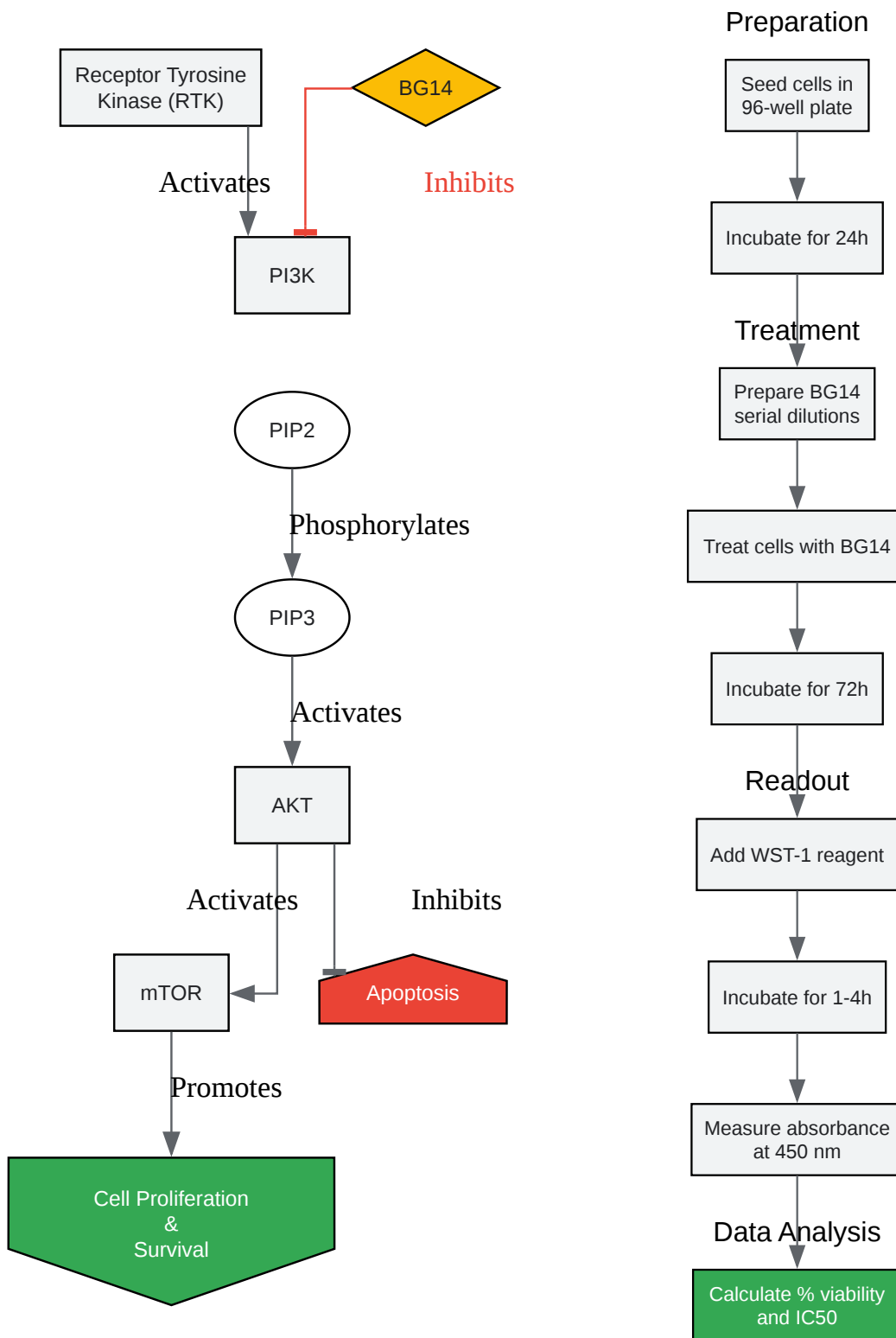
## Quantitative Data Summary

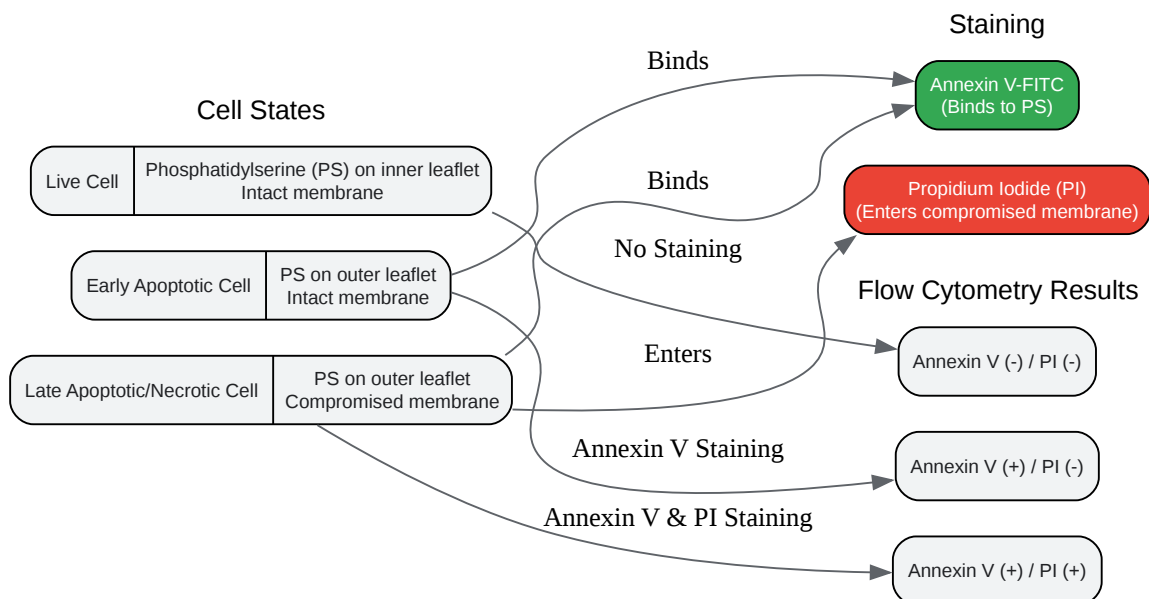
The anti-proliferative activity of **BG14** was assessed across a panel of human cancer cell lines. The half-maximal inhibitory concentration (IC50) was determined following a 72-hour incubation period.

Cell Line	Cancer Type	IC50 (nM)
MCF-7	Breast Cancer	75
A549	Lung Cancer	250
U-87 MG	Glioblastoma	120
PC-3	Prostate Cancer	300
HCT116	Colon Cancer	95

## Signaling Pathway

**BG14** targets the PI3K/AKT signaling pathway, leading to a downstream reduction in cell survival and proliferation signals.





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